

Essential Personal Protective Equipment (PPE) for Handling GO-203 TFA

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Compound of Interest

Compound Name: GO-203 TFA

Cat. No.: B1151391

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For Immediate Implementation: A Guide to Safe Handling, Operation, and Disposal

Researchers, scientists, and drug development professionals handling **GO-203 TFA** must adhere to stringent safety protocols to mitigate risks associated with this potent MUC1-C oncoprotein inhibitor. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this lyophilized peptide. The primary hazards stem from the trifluoroacetic acid (TFA) salt and the potential for inhalation of the powdered form.

I. Recommended Personal Protective Equipment (PPE)

When working with **GO-203 TFA**, a comprehensive PPE strategy is mandatory to prevent skin and eye contact, and inhalation.^{[1][2][3]} The following table summarizes the required PPE.

| PPE Category | Specification | Rationale |
|------------------------|---|--|
| Hand Protection | Chemical-resistant gloves (Nitrile recommended for low volumes)[4][5] | Prevents skin contact with the peptide and TFA salt, which can cause irritation and burns. [2] |
| Eye Protection | Safety goggles with side-shields | Protects eyes from airborne particles of the lyophilized powder and potential splashes of solutions.[2] |
| Body Protection | Lab coat | Provides a barrier against accidental spills and contamination of personal clothing.[2] |
| Respiratory Protection | NIOSH-approved respirator | Recommended when handling the lyophilized powder, especially outside of a chemical fume hood, to prevent inhalation.[2][6] |

II. Engineering Controls and Work Practices

To further minimize exposure, all work with **GO-203 TFA** should be conducted in a designated area with appropriate engineering controls.

| Control Measure | Specification | Rationale |
|--------------------|--|--|
| Ventilation | Work in a properly functioning chemical fume hood | Minimizes the inhalation of the lyophilized powder and any potential vapors from solvents. [4][5] |
| Safety Equipment | Easily accessible eye wash station and safety shower | For immediate use in case of accidental exposure. |
| Handling Practices | Allow the vial to reach room temperature in a desiccator before opening. Weigh out the powder quickly and reseal the container tightly.[6] | Lyophilized peptides are often hygroscopic; this prevents condensation and maintains peptide integrity.[6] |

III. Step-by-Step Handling and Disposal Plan

A clear, step-by-step plan for handling and disposal is critical for operational safety and regulatory compliance.

A. Operational Plan: From Receipt to Reconstitution

- Receiving and Storage: Upon receipt, store the lyophilized **GO-203 TFA** at < -20°C for long-term storage.[1] For short-term storage (up to a few weeks), it can be kept at 4°C.[3]
- Preparation for Use: Before opening, allow the vial to warm to room temperature in a desiccator to prevent moisture absorption.[6]
- Weighing: Conduct all weighing of the lyophilized powder within a chemical fume hood.[4][5] Use appropriate PPE as outlined in Table 1.
- Reconstitution: Dissolve **GO-203 TFA** in a suitable solvent as recommended by the supplier. MedChemExpress provides solubility information on their product page.[7] Once in solution, store at -80°C for up to six months or -20°C for up to one month.[8] Avoid repeated freeze-thaw cycles.[7]

B. Disposal Plan

All waste materials, including empty vials, contaminated gloves, and other disposable items, should be considered chemical waste.

- Solid Waste: Place all contaminated solid waste in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **GO-203 TFA** in a clearly labeled, sealed hazardous waste container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations.

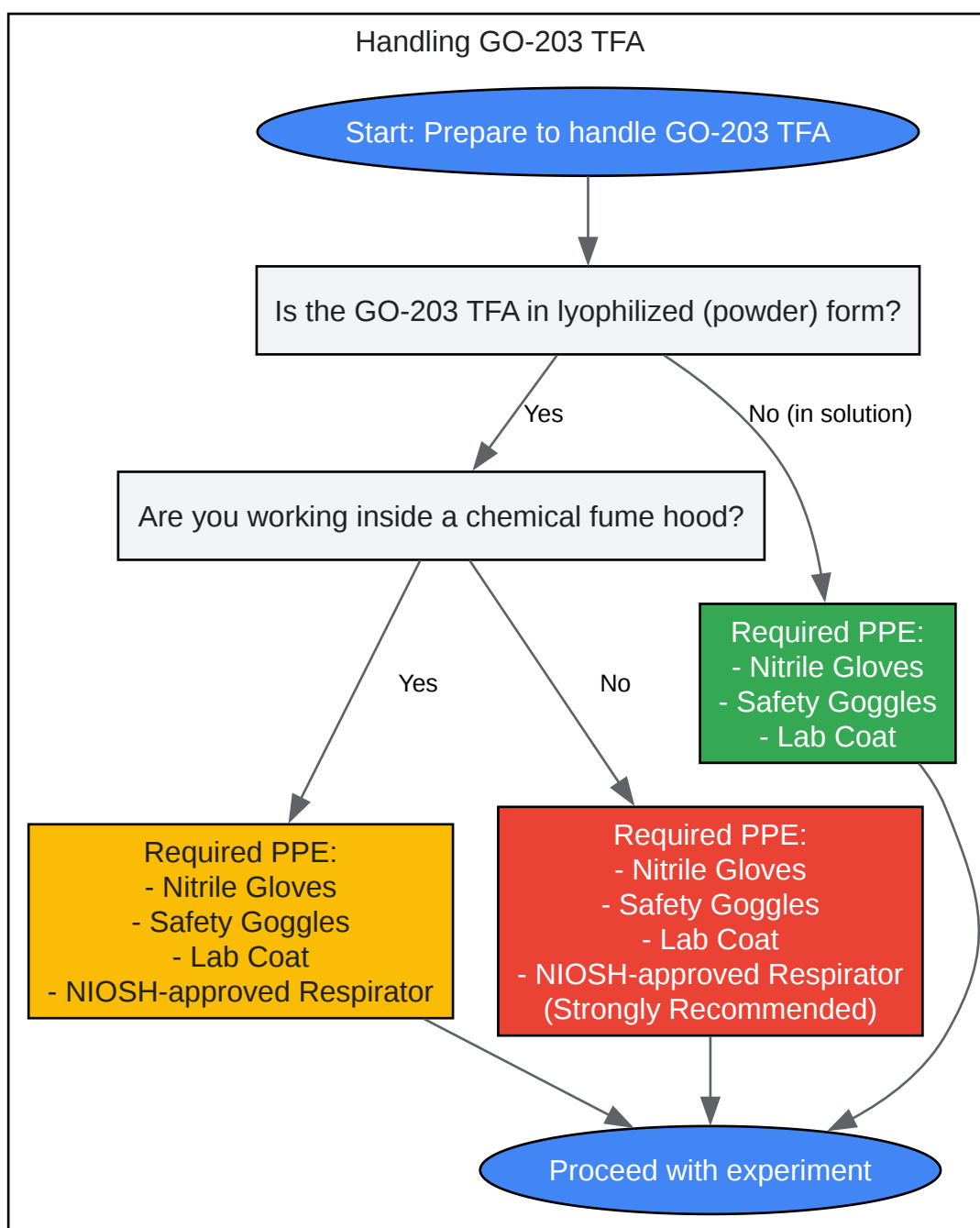
IV. Emergency Procedures

In the event of an exposure, immediate action is crucial.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes.^[9] Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.^{[5][9]} Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

V. Visual Guide to PPE Selection

The following workflow diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **GO-203 TFA**.



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Caption: PPE selection workflow for handling **GO-203 TFA**.

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